

2-Fluoro-6-nitroanisole molecular weight and formula

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Compound of Interest

Compound Name: **2-Fluoro-6-nitroanisole**

Cat. No.: **B128867**

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An In-depth Technical Guide to **2-Fluoro-6-nitroanisole**

This guide provides core technical specifications for **2-Fluoro-6-nitroanisole**, a substituted aromatic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Properties

2-Fluoro-6-nitroanisole, with the CAS Number 484-94-6, is a nitroanisole compound.^{[1][2][3]} Its structure is characterized by a benzene ring substituted with a methoxy group (-OCH₃), a nitro group (-NO₂), and a fluorine atom.^[3] This arrangement of functional groups makes it a useful intermediate in various chemical syntheses.^{[2][4]}

The key quantitative data for **2-Fluoro-6-nitroanisole** is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ FNO ₃	[1] [2]
Molecular Weight	171.126 g/mol	[1] [2]
Accurate Mass	171.033 u	[1]
Appearance	Yellow crystalline solid	[4]
Purity	> 97%	[2]

Note: One source presented a molecular formula of $C_8H_7FNO_3$ and a molecular weight of 187.15 g/mol, which is inconsistent with other chemical data suppliers.[4]

Experimental Protocols and Visualizations

Detailed experimental protocols and signaling pathway diagrams are not applicable to the fundamental properties of a chemical compound like **2-Fluoro-6-nitroanisole**. Such documentation is typically associated with biological processes or complex experimental procedures in which the compound might be used as a reagent or intermediate. Information regarding its application in specific syntheses can be found in relevant scientific literature and patents.

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References

- 1. 2-Fluoro-6-nitroanisole | LGC Standards [lgcstandards.com]
- 2. 484-94-6 | 2-Fluoro-6-nitroanisole - Aromsyn Co.,Ltd. [aromsyn.com]
- 3. 2-Fluoro-6-nitroanisole | 484-94-6 | Benchchem [benchchem.com]
- 4. Buy 2-Fluoro-6-nitro Anisole CAS 484-94-6 at Best Price, High Purity Pharmaceutical Grade [nbinnchem.com]
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